

Application Notes and Protocols for Measuring Radium Bromide's Radioactivity

Author: BenchChem Technical Support Team. **Date:** December 2025

Compound of Interest

Compound Name: Radium;bromide

Cat. No.: B14768681

[Get Quote](#)

For Researchers, Scientists, and Drug Development Professionals

Introduction

Radium bromide (RaBr_2), a salt of the highly radioactive element radium, has been a subject of intense scientific interest since its discovery by Marie and Pierre Curie in 1898.[1] Its radioactive properties, stemming from the decay of radium-226, have been pivotal in the development of radiochemistry and radiotherapy.[1][2] Accurate measurement of its radioactivity is crucial for applications in nuclear medicine, environmental monitoring, and radiochemical research.

This document provides detailed experimental protocols for measuring the radioactivity of radium bromide, catering to various levels of laboratory sophistication. It covers both historical and modern techniques, from the foundational principles demonstrated by the Curies to contemporary spectrometric methods.

Historical Context: The Curie Method

The pioneering work of Marie and Pierre Curie in isolating and characterizing radium laid the groundwork for radioactivity measurement. Their method, while rudimentary by today's standards, was remarkably effective. They utilized an ionization chamber connected to an electrometer. The radiation emitted by a radium salt would ionize the air within the chamber, creating a small electrical current that could be measured by the electrometer. The strength of

the current was proportional to the radioactivity of the sample. This technique was crucial in their discovery of radium and polonium.[3]

Modern Experimental Setups and Protocols

Several modern techniques offer high sensitivity and specificity for measuring the radioactivity of radium and its isotopes. The choice of method often depends on the sample matrix, the required level of accuracy, and the available equipment.

Gamma-Ray Spectrometry

Gamma-ray spectrometry is a non-destructive technique used to identify and quantify gamma-emitting radionuclides. Radium-226 can be measured indirectly by detecting the gamma rays emitted by its decay products, such as Lead-214 (^{214}Pb) and Bismuth-214 (^{214}Bi).[4][5] For accurate measurement, the sample must be sealed for about 3 to 4 weeks to allow for secular equilibrium to be established between Radium-226 and its progeny.[6]

Experimental Protocol: Measurement of Radium-226 in a Water Sample

- Sample Preparation:
 - To a 1-liter water sample containing radium bromide, add a known amount of stable barium carrier (e.g., barium chloride solution).
 - Acidify the solution with hydrochloric acid.
 - Heat the solution to boiling.
 - Add concentrated sulfuric acid to co-precipitate radium with barium as barium sulfate ($\text{Ba}(\text{Ra})\text{SO}_4$).[6][7]
 - Collect the precipitate by filtration, dry it, and weigh it to determine the chemical yield.
- Secular Equilibrium:
 - Transfer the precipitate to a sealed container of a geometry suitable for the gamma-ray detector.

- Store the sealed sample for at least 28 days to allow for the ingrowth of Radium-226 decay products and the establishment of secular equilibrium.[6]
- Measurement:
 - Place the sealed sample in a lead-shielded High-Purity Germanium (HPGe) detector.
 - Acquire a gamma-ray spectrum for a sufficient counting time to achieve the desired statistical accuracy.
 - Identify the characteristic gamma-ray peaks of ^{214}Pb (at 295.2 keV and 351.9 keV) and ^{214}Bi (at 609.3 keV, 1120.3 keV, and 1764.5 keV).
- Data Analysis:
 - Calculate the net peak area for the identified gamma-ray lines.
 - Determine the activity of Radium-226 using the following formula, correcting for background radiation, detector efficiency, gamma-ray emission probability, and the chemical yield.

$$\text{Activity (Bq/L)} = (\text{Net Count Rate}) / (\text{Efficiency} \times \text{Emission Probability} \times \text{Sample Volume} \times \text{Yield})$$

Emanometry (Radon Emanation Technique)

This highly sensitive and selective method involves the measurement of Radon-222 (^{222}Rn), the gaseous daughter product of Radium-226. The radon is purged from the sample, allowed to accumulate over a known period, and then measured in a scintillation counter (Lucas cell).[8][9][10]

Experimental Protocol: Measurement of Radium-226

- Sample Preparation:
 - A sample containing radium bromide is placed in a specialized vessel called a bubbler.

- The radium is typically co-precipitated with barium sulfate and then redissolved in a solution of ethylenediaminetetraacetic acid (EDTA) to enhance radon emanation.[9]
- De-emanation:
 - Purge the solution in the bubbler with an inert gas (e.g., helium or nitrogen) for about 20 minutes to remove all existing ^{222}Rn .
 - Seal the bubbler to start the "ingrowth" period of ^{222}Rn . Record the exact time.[10]
- Ingrowth:
 - Allow the sealed bubbler to stand for a known period, typically 14 to 18 hours, to allow for the accumulation of ^{222}Rn . [8][10]
- Measurement:
 - Connect the bubbler to an evacuated Lucas cell (a type of scintillation detector).
 - Transfer the accumulated ^{222}Rn from the bubbler into the Lucas cell.
 - Allow the Lucas cell to sit for about 3-4 hours to allow the short-lived radon daughters (Polonium-218 and Polonium-214) to reach equilibrium with the radon.[8]
 - Place the Lucas cell in a photomultiplier tube assembly to count the alpha scintillations.
- Data Analysis:
 - Calculate the Radium-226 activity based on the net count rate, the ingrowth time, the decay constant of ^{222}Rn , and the calibration factor of the Lucas cell.[11]

Alpha Spectrometry

Alpha spectrometry provides a direct measurement of alpha-emitting radium isotopes. It requires meticulous sample preparation to create a thin, uniform source to minimize self-absorption of the alpha particles.

Experimental Protocol: General Procedure

- Sample Preparation:
 - Dissolve the radium bromide sample.
 - Perform radiochemical separation to isolate radium from other interfering radionuclides. This often involves co-precipitation with barium sulfate.[1]
 - Prepare a thin-source for counting, for example, by electrodeposition or microprecipitation onto a stainless-steel disc.
- Measurement:
 - Place the prepared source in a vacuum chamber with a solid-state alpha detector.
 - Evacuate the chamber to prevent alpha particle energy loss to air.
 - Acquire an alpha spectrum for a sufficient duration.
- Data Analysis:
 - Identify the characteristic alpha energy peaks for the radium isotopes of interest (e.g., Radium-226 has a primary alpha energy of 4.78 MeV).[12]
 - Calculate the activity based on the net counts in the peak, detector efficiency, and counting time.

Geiger-Müller Counter

A Geiger-Müller (GM) counter is a gas-filled detector suitable for general radiation detection and for obtaining a relative measure of radioactivity. While not as precise as spectrometric methods for identifying specific isotopes, it is a robust and common instrument in many laboratories.

Experimental Protocol: General Procedure for Detection

- Instrument Setup:
 - Turn on the GM counter and allow it to warm up.

- Determine the optimal operating voltage by plotting a characteristic curve of counts versus voltage and selecting a voltage on the "plateau" region.[13][14]
- Background Measurement:
 - With the radium bromide source absent, measure the background radiation for a set period (e.g., 5-10 minutes) to determine the average background count rate.[15][16]
- Sample Measurement:
 - Place the radium bromide sample at a fixed distance from the GM tube window.
 - Measure the count rate for the same period as the background measurement.
- Data Analysis:
 - Subtract the average background count rate from the sample count rate to obtain the net count rate, which is proportional to the activity of the sample.

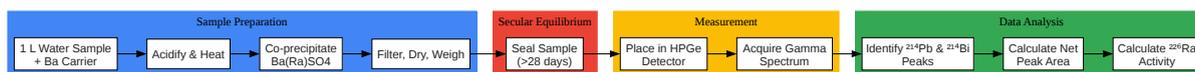
Data Presentation

The following table summarizes typical quantitative data associated with the measurement of Radium-226.

| Parameter | Value | Reference |
|---|--------------------------------|-----------|
| Half-life of Radium-226 | 1600 years | [17] |
| Primary Alpha Particle Energy | 4.78 MeV | [12] |
| Primary Decay Product | Radon-222 (²²² Rn) | [18] |
| Typical Detection Limit (Gamma Spectrometry) | 1.6 mBq/L | [6] |
| Typical Detection Limit (Emanometry) | > 0.01 Bq/L | [8] |

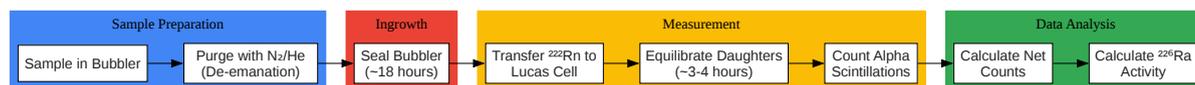
Visualizations

Below are diagrams illustrating the experimental workflows described.



[Click to download full resolution via product page](#)

Caption: Workflow for Gamma-Ray Spectrometry.



[Click to download full resolution via product page](#)

Caption: Workflow for Emanometry.

Safety Precautions

Radium bromide is a highly radioactive and toxic substance. All handling must be performed in a designated radioactive materials laboratory by trained personnel. Appropriate personal protective equipment (PPE), including lab coats, gloves, and safety glasses, is mandatory. Shielding (e.g., lead bricks) should be used to minimize radiation exposure. All waste generated must be disposed of as radioactive waste according to institutional and regulatory guidelines. Due to its chemical similarity to calcium, radium, if ingested, can accumulate in bones, posing a significant long-term health risk.[1]

Need Custom Synthesis?

BenchChem offers custom synthesis for rare earth carbides and specific isotopic labeling.

Email: info@benchchem.com or [Request Quote Online](#).

References

- 1. ANALYTICAL METHODS - Toxicological Profile for Radium - NCBI Bookshelf [ncbi.nlm.nih.gov]
- 2. pubs.acs.org [pubs.acs.org]
- 3. ncrponline.org [ncrponline.org]
- 4. Determination of ²²⁶Ra Activity Using Gamma Spectrometry with ²²⁶Ra-²²²Rn Disequilibrium - PubMed [pubmed.ncbi.nlm.nih.gov]
- 5. researchgate.net [researchgate.net]
- 6. Validation of ²²⁶Ra and ²²⁸Ra Measurements in Water Samples Using Gamma Spectrometric Analysis [scirp.org]
- 7. downloads.regulations.gov [downloads.regulations.gov]
- 8. bundesumweltministerium.de [bundesumweltministerium.de]
- 9. bundesumweltministerium.de [bundesumweltministerium.de]
- 10. epa.gov [epa.gov]
- 11. ijrr.com [ijrr.com]
- 12. web.vu.lt [web.vu.lt]
- 13. spectrumtechniques.com [spectrumtechniques.com]
- 14. scribd.com [scribd.com]
- 15. How to Detect Radiation - REAC/TS [orise.orau.gov]
- 16. phy.olemiss.edu [phy.olemiss.edu]
- 17. www-pub.iaea.org [www-pub.iaea.org]
- 18. youtube.com [youtube.com]
- To cite this document: BenchChem. [Application Notes and Protocols for Measuring Radium Bromide's Radioactivity]. BenchChem, [2025]. [Online PDF]. Available at: [https://www.benchchem.com/product/b14768681#experimental-setup-for-measuring-radium-bromide-s-radioactivity]

Disclaimer & Data Validity:

The information provided in this document is for Research Use Only (RUO) and is strictly not intended for diagnostic or therapeutic procedures. While BenchChem strives to provide accurate protocols, we make no warranties, express or implied, regarding the fitness of this product for every specific experimental setup.

Technical Support: The protocols provided are for reference purposes. Unsure if this reagent suits your experiment? [[Contact our Ph.D. Support Team for a compatibility check](#)]

Need Industrial/Bulk Grade? [Request Custom Synthesis Quote](#)

BenchChem

Our mission is to be the trusted global source of essential and advanced chemicals, empowering scientists and researchers to drive progress in science and industry.

Contact

Address: 3281 E Guasti Rd
Ontario, CA 91761, United States
Phone: (601) 213-4426
Email: info@benchchem.com